

An In-depth Technical Guide to Sodium Acrylate: Chemical Structure and Properties

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Compound of Interest

Compound Name: Sodium acrylate

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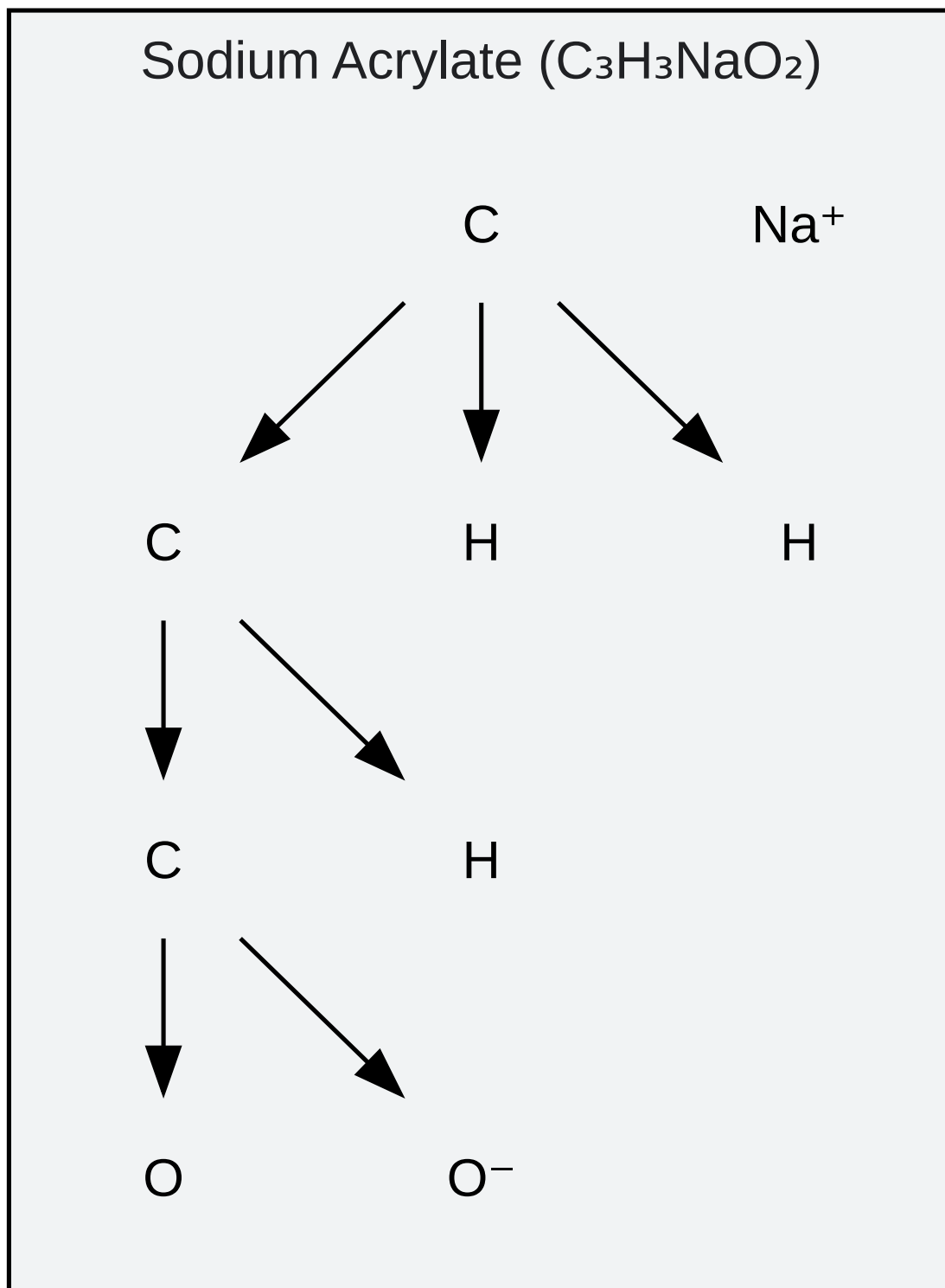
This technical guide provides a comprehensive overview of the chemical structure, properties, synthesis, and polymerization of **sodium acrylate** (CAS No: 7446-81-3). The information is curated for professionals in research, development, and pharmaceutical sciences, with a focus on delivering precise data and established experimental methodologies.

Chemical Structure and Identification

Sodium acrylate is the sodium salt of acrylic acid.^{[1][2]} Its chemical structure consists of a vinyl group directly attached to a sodium carboxylate. This simple yet reactive structure is fundamental to its utility as a monomer for the synthesis of polyacrylates, particularly superabsorbent polymers.^{[1][2]}

- IUPAC Name: Sodium prop-2-enoate^{[3][4]}
- Molecular Formula: $C_3H_3NaO_2$ ^{[3][5][6][7]}
- Canonical SMILES: C=CC(=O)[O-].[Na+]^[3]
- InChI Key: NNMHYFLPFNGQFZ-UHFFFAOYSA-M^[3]

The diagram below illustrates the chemical structure of **sodium acrylate**.



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Caption: Chemical structure of **sodium acrylate**.

Physicochemical Properties

The physical and chemical properties of **sodium acrylate** are summarized below. These values are critical for its handling, storage, and application in various chemical processes.

Table 1: Physical and Chemical Properties of Sodium Acrylate

Property	Value	Source(s)
Identifiers		
CAS Number	7446-81-3	[3][5][6][8]
EC Number	231-20-7	[3][9]
Molecular Properties		
Molecular Weight	94.04 g/mol	[3][5][6][9]
Physical Properties		
Appearance	White to off-white crystalline powder/solid	[1][2][8]
Melting Point	>300 °C (decomposes)	[2][5][6][7][8]
Boiling Point	141 °C @ 760 mmHg (estimated)	[7][10][11]
Density	1.528 g/cm ³ (at 20 °C)	[6][7]
Water Solubility	479 g/L (at 20 °C)	[6][7]
Safety Properties		
Flash Point	61.6 °C (estimated)	[7][11]

Reactivity and Stability

Reactivity: The presence of the vinyl group makes **sodium acrylate** highly susceptible to polymerization, particularly through free-radical mechanisms.[2] This reactivity is the basis for its primary application in the production of sodium polyacrylate.

Stability: **Sodium acrylate** may be unstable and can undergo spontaneous polymerization, especially when exposed to heat.^{[5][6][12]} It is incompatible with strong oxidizing agents. For storage, it should be kept in a cool, dry, and dark location in a tightly sealed container, away from heat and ignition sources.^[13] It is also noted to be moisture and heat sensitive.^[14]

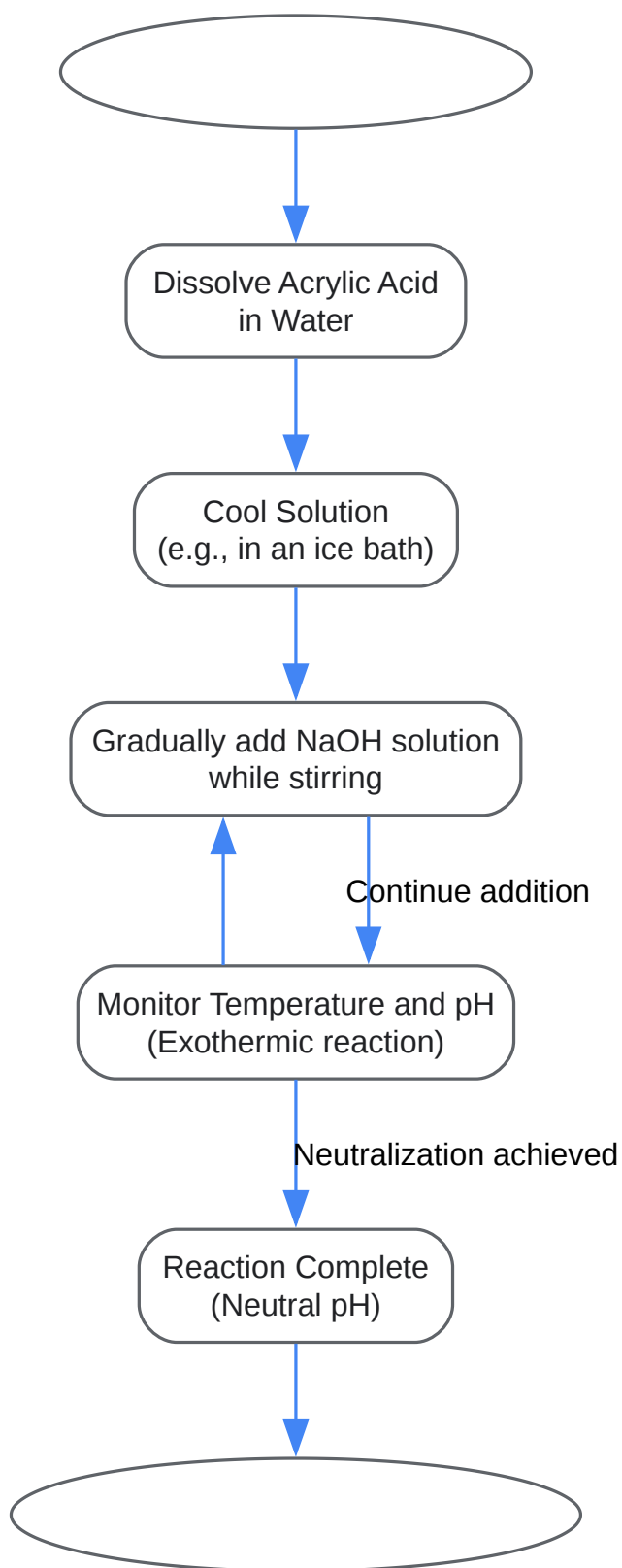
Key Experimental Protocols

Detailed and standardized methodologies are crucial for obtaining reliable and reproducible data. The following sections outline protocols for key experiments related to the synthesis and characterization of **sodium acrylate**.

Synthesis of Sodium Acrylate via Neutralization

The most common and economically viable method for producing **sodium acrylate** is the direct acid-base neutralization of acrylic acid with a sodium base, such as sodium hydroxide (NaOH).^{[2][15]}

The workflow for this synthesis is depicted below.



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Caption: Workflow for **sodium acrylate** synthesis.

Detailed Methodology:

- Preparation: Prepare an aqueous solution of acrylic acid.[16]
- Neutralization: Cool the acrylic acid solution in an ice bath to manage the exothermic nature of the reaction.[2][15]
- Titration: Gradually add a solution of sodium hydroxide (e.g., 50% NaOH) to the acrylic acid solution with continuous stirring.[7]
- Monitoring: Monitor the temperature to prevent overheating, which could initiate premature polymerization.[2] The endpoint is reached when the acid is completely neutralized.[15]
- Stabilization (Optional): For storage of the monomer solution, polymerization inhibitors such as 4-methoxyphenol (MEHQ) can be added.[7]
- Isolation (Optional): The solid **sodium acrylate** can be obtained by drying the resulting aqueous solution.

Determination of Melting Point (Decomposition Temperature)

Given that **sodium acrylate** decomposes at its melting point, Differential Scanning Calorimetry (DSC) is the recommended method for determining this transition temperature, following standards like ASTM D3418.[5][6][8]

Methodology Outline (based on ASTM D3418):

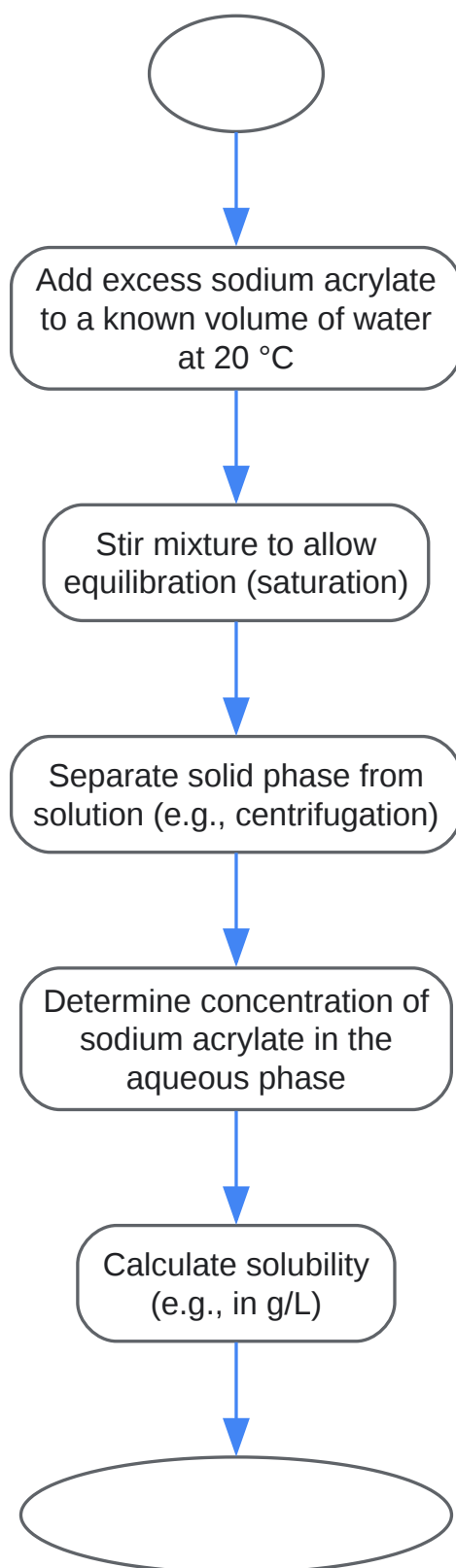
- Sample Preparation: A small sample of the polymer (typically 5-15 mg) is accurately weighed and hermetically sealed in an aluminum pan.[5][9]
- Instrument Setup: A reference pan (empty) is placed in the DSC instrument alongside the sample pan.
- Thermal Scan: The sample is subjected to a controlled heating program. A typical heating rate for determining melting point is 10°C/minute.[9]

- **Data Acquisition:** The instrument measures the difference in heat flow required to increase the temperature of the sample and the reference.
- **Analysis:** A plot of heat flow versus temperature (a thermogram) is generated. The melting point (T_m) is identified as the peak temperature of the endothermic event on the thermogram. For substances that decompose, this peak represents the onset of decomposition.

Determination of Water Solubility

The water solubility of **sodium acrylate** can be determined using the flask method as described in the OECD Guideline 105, which is suitable for substances with solubilities above 10^{-2} g/L.^{[3][4]}

The logical flow for this determination is as follows.



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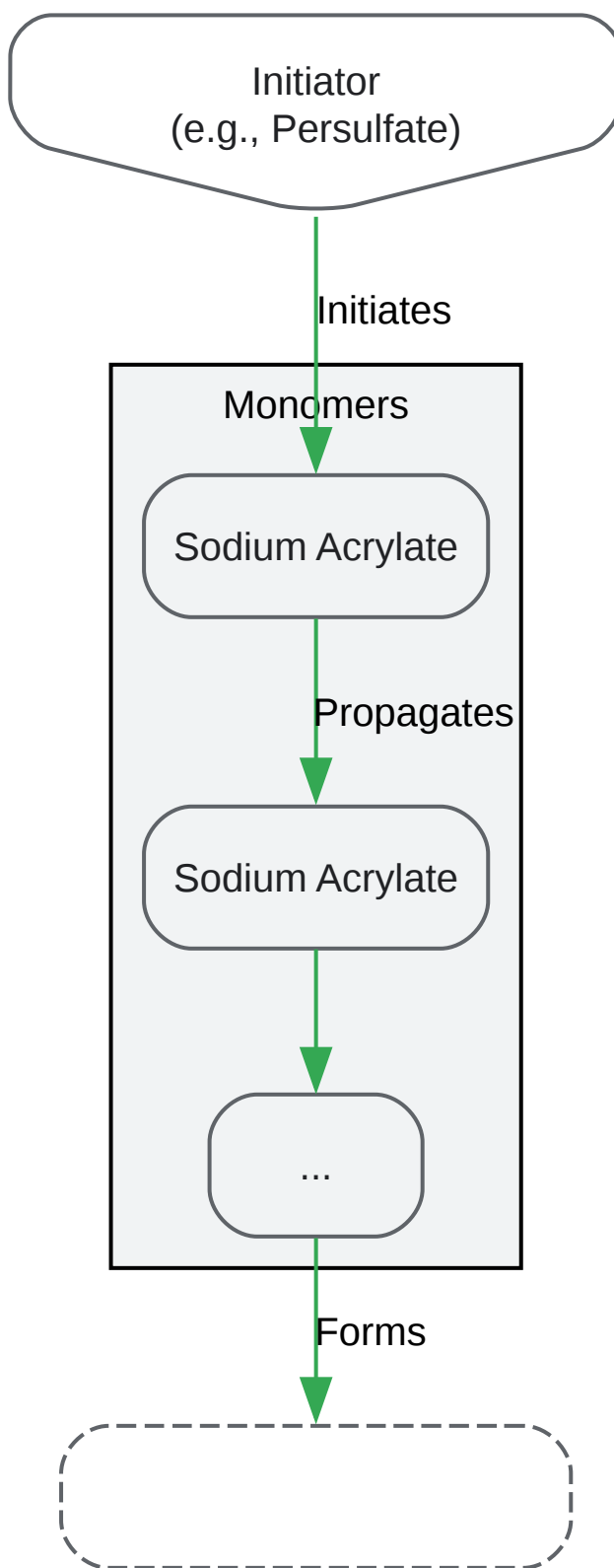
Caption: Workflow for water solubility determination.

Detailed Methodology:

- **Temperature Control:** The determination is preferably conducted at a constant temperature, typically 20 ± 0.5 °C.[3]
- **Saturation:** An excess amount of solid **sodium acrylate** is added to a known volume of distilled water in a flask.
- **Equilibration:** The mixture is agitated (e.g., stirred or shaken) for a sufficient time to reach saturation equilibrium. A preliminary test can help determine the required time.[3]
- **Phase Separation:** Once equilibrium is reached, the undissolved solid is separated from the saturated aqueous solution. Centrifugation is a common method for this separation.
- **Concentration Analysis:** The concentration of **sodium acrylate** in the clear supernatant is determined using a suitable analytical method (e.g., titration, spectroscopy, or gravimetrically after evaporation of the solvent).
- **Calculation:** The water solubility is expressed as the mass of the solute per volume of the solvent (e.g., g/L).

Polymerization

Sodium acrylate serves as the monomer for producing sodium polyacrylate, a polymer renowned for its ability to absorb 100 to 1000 times its mass in water.[17] The polymerization process transforms the individual monomer units into a long-chain polymer.



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Caption: Free-radical polymerization of **sodium acrylate**.

Several techniques can be employed for this polymerization, including:

- **Solution Polymerization:** Monomers are dissolved in a solvent (typically water) that contains a catalyst to initiate the polymerization.[17]
- **Inverse Emulsion Polymerization:** Used for hydrophilic monomers, where the monomer is emulsified in a hydrophobic phase.[17]
- **Free Radical Polymerization:** Often initiated by thermal initiators (like persulfates) or radiation, this process involves initiation, propagation, and termination steps to form the polymer chains.[13]

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References

- 1. OECD 105 - Water Solubility - Situ Biosciences [situbiosciences.com]
- 2. Neutralising Acrylic Acid to make Sodium Acrylate [protocols.io]
- 3. oecd.org [oecd.org]
- 4. oecd.org [oecd.org]
- 5. atslab.com [atslab.com]
- 6. apmtesting.com [apmtesting.com]
- 7. prepchem.com [prepchem.com]
- 8. en.usb-lab.com [en.usb-lab.com]
- 9. Differential Scanning Calorimeter ASTM D3418, ASTM E1356, ISO 11357 [intertek.com]
- 10. store.astm.org [store.astm.org]
- 11. researchgate.net [researchgate.net]
- 12. OECD 105 - Water Solubility Test at 20°C - Analytice [analytice.com]
- 13. liutheory.westlake.edu.cn [liutheory.westlake.edu.cn]

- 14. store.astm.org [store.astm.org]
- 15. Acrylic acid and sodium hydroxide reaction - Knowledge - Zibo Anquan Chemical Co., Ltd [zbaqchem.com]
- 16. quora.com [quora.com]
- 17. store.astm.org [store.astm.org]
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